

1-Methylanthracene solubility in organic solvents

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Compound of Interest

Compound Name: 1-Methylanthracene

Cat. No.: B1217907

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An in-depth analysis of the solubility of **1-methylanthracene** in organic solvents is crucial for researchers and professionals in the fields of chemistry and drug development. **1-Methylanthracene**, a polycyclic aromatic hydrocarbon (PAH), serves as a fundamental building block in the synthesis of various organic materials and pharmaceutical compounds. Its solubility characteristics dictate its behavior in reaction media, purification processes, and formulation development. This technical guide provides a comprehensive overview of the available solubility data, detailed experimental protocols for its determination, and a visual representation of the factors influencing its solubility.

Physicochemical Properties of 1-Methylanthracene

1-Methylanthracene is a solid crystalline substance with the molecular formula C₁₅H₁₂ and a molecular weight of 192.26 g/mol. [1][2] Key physical properties are summarized in the table below. It is generally described as being soluble in alcohol and insoluble in water. [3][4][5]

Property	Value
Molecular Formula	C ₁₅ H ₁₂
Molecular Weight	192.26 g/mol [1][2]
Melting Point	86-88 °C[1][3]
Boiling Point	363 °C[1][3]
Appearance	Colorless leaflets[3][5]

Quantitative Solubility of 1-Methylanthracene

Quantitative solubility data for **1-methylanthracene** in various organic solvents is sparse in publicly available literature. While qualitative statements about its solubility in alcohols are present, specific numerical data is not readily found in the initial search. For comparison and as a proxy, the solubility of the parent compound, anthracene, is often studied and can provide some insight into the expected behavior of its methylated derivative. The methyl group in **1-methylanthracene** can be expected to slightly increase its solubility in less polar organic solvents compared to anthracene due to an increase in nonpolar surface area and a slight alteration of the crystal lattice energy.

For anthracene, a closely related polycyclic aromatic hydrocarbon, extensive solubility data is available and can serve as a useful reference point. For instance, the solubility of anthracene in toluene is significantly higher than in methanol, reflecting the "like dissolves like" principle.^[6]

Experimental Protocols for Solubility Determination

The determination of the solubility of a solid compound like **1-methylanthracene** in an organic solvent typically follows a standardized experimental procedure to ensure accuracy and reproducibility. The most common method is the isothermal equilibrium method, followed by a suitable analytical technique to quantify the dissolved solute.

General Experimental Protocol: Isothermal Equilibrium Method

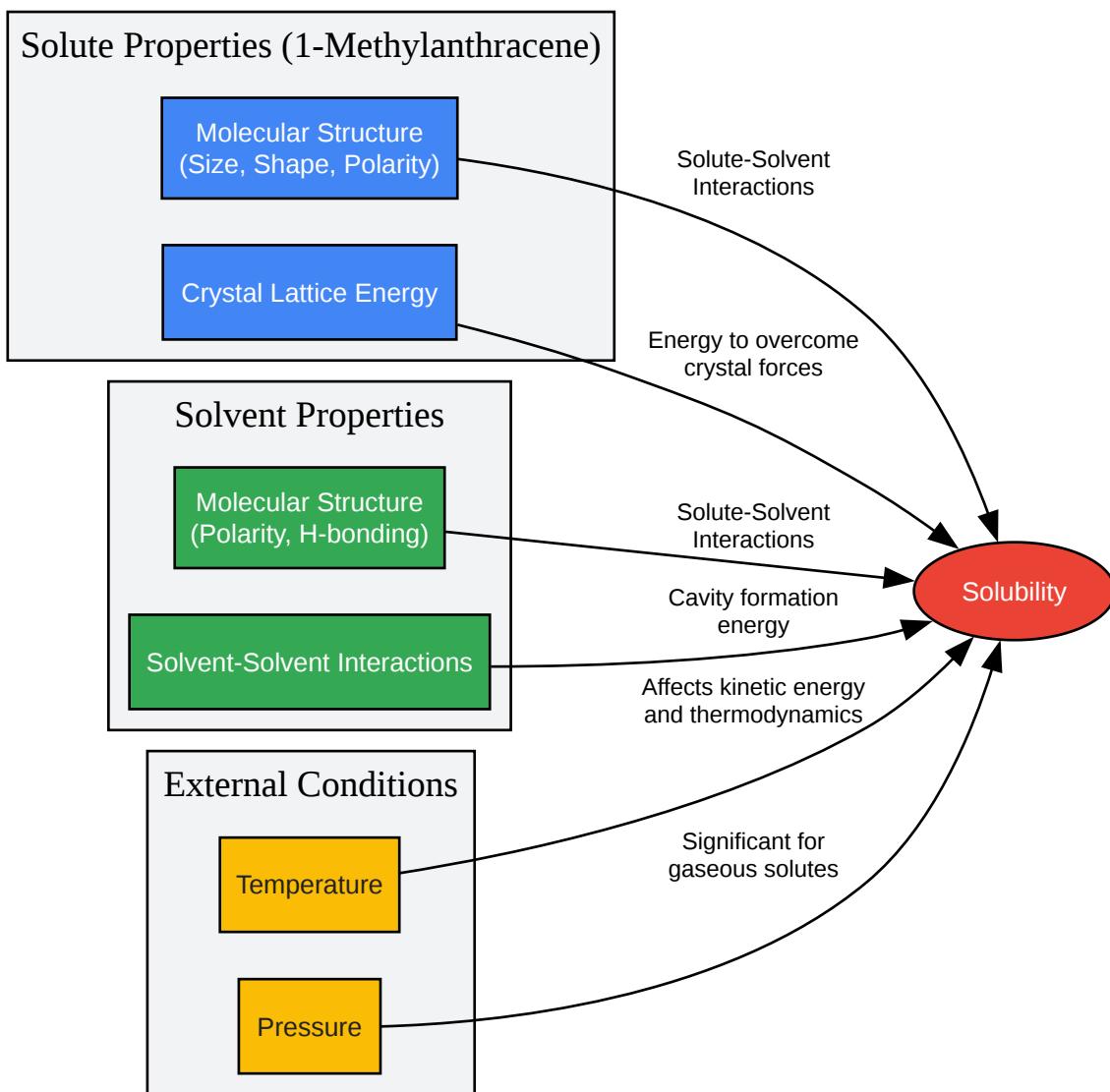
- Preparation of Saturated Solution: An excess amount of solid **1-methylanthracene** is added to a known volume of the desired organic solvent in a sealed container, such as a glass vial or flask.
- Equilibration: The container is placed in a constant temperature bath or shaker and agitated for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached. The temperature should be controlled to within ± 0.1 °C.
- Phase Separation: After equilibration, the suspension is allowed to stand undisturbed at the same temperature to allow the undissolved solid to settle. To ensure complete separation of

the solid from the liquid phase, the saturated solution is typically filtered through a syringe filter (e.g., 0.45 μm PTFE) or centrifuged.

- Quantification of Solute: A known aliquot of the clear, saturated supernatant is carefully withdrawn and its concentration is determined using a suitable analytical method. Common techniques include:
 - Gravimetric Analysis: A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solute is measured.
 - UV-Vis Spectroscopy: The absorbance of the diluted saturated solution is measured at a wavelength where **1-methylanthracene** has a strong absorbance, and the concentration is determined from a pre-established calibration curve.
 - High-Performance Liquid Chromatography (HPLC): The saturated solution is appropriately diluted and injected into an HPLC system. The concentration is determined by comparing the peak area to a calibration curve generated from standards of known concentration.[\[7\]](#)

Factors Influencing Solubility

The solubility of a crystalline organic compound like **1-methylanthracene** in an organic solvent is governed by a complex interplay of thermodynamic factors. These include the physicochemical properties of both the solute and the solvent, as well as external conditions like temperature and pressure.

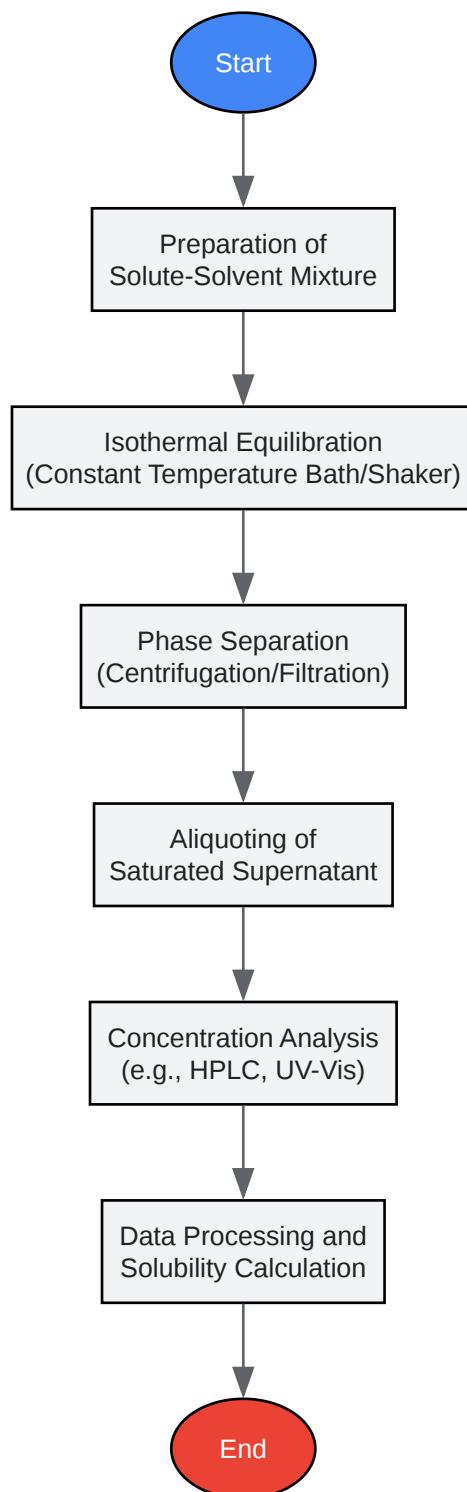


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Caption: Key factors influencing the solubility of **1-methylanthracene**.

Generalized Experimental Workflow for Solubility Determination

The process of experimentally determining the solubility of a compound like **1-methylanthracene** involves a series of sequential steps, from preparation to final analysis. This workflow ensures that the measured solubility represents the true equilibrium concentration at the specified conditions.



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